

# m-PEG10-t-butyl Ester: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *m*-PEG10-*t*-butyl ester

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **m-PEG10-t-butyl ester**, a heterobifunctional polyethylene glycol (PEG) linker. PEG linkers are widely used in pharmaceutical research and drug development to improve the solubility, stability, and pharmacokinetic profiles of therapeutic molecules. This document consolidates key safety data, handling protocols, and relevant chemical information to ensure its safe and effective use in a laboratory setting.

## Chemical and Physical Properties

**m-PEG10-t-butyl ester** is a PEG linker featuring a methoxy (m) group at one terminus and a *t*-butyl ester protected carboxylic acid at the other. The hydrophilic PEG spacer enhances the water solubility of conjugated molecules. The *t*-butyl ester protecting group can be removed under acidic conditions to reveal a reactive carboxylic acid.

Table 1: Physicochemical Properties of **m-PEG10-t-butyl Ester** and Related Compounds

Property	Value	Reference
Chemical Name	m-PEG10-t-butyl ester	BroadPharm
Molecular Formula	C26H52O12	BroadPharm
Molecular Weight	556.7 g/mol	BroadPharm
CAS Number	2768015-31-0	BroadPharm
Purity	≥98%	BroadPharm
Appearance	Colorless liquid or low-melting solid	Inferred from related compounds[1]
Solubility	Soluble in DMSO, DCM, DMF	BroadPharm
Storage Conditions	-20°C, desiccated	BroadPharm

## Safety and Hazard Information

Based on the Safety Data Sheets (SDS) of structurally similar methoxy polyethylene glycol (mPEG) compounds, **m-PEG10-t-butyl ester** is not classified as a hazardous substance. Polyethylene glycols are generally considered to have a very low order of toxicity.

Table 2: GHS Hazard Classification (Inferred from mPEG SDS)

Hazard Class	Classification
Acute Toxicity (Oral, Dermal, Inhalation)	Not Classified
Skin Corrosion/Irritation	Not Classified
Serious Eye Damage/Eye Irritation	Not Classified
Respiratory or Skin Sensitization	Not Classified
Germ Cell Mutagenicity	Not Classified
Carcinogenicity	Not Classified
Reproductive Toxicity	Not Classified

## Toxicological Data

Polyethylene glycols are known for their low toxicity, which decreases as the molecular weight increases. The oral LD50 values for various PEGs in rats are very high, indicating a low acute toxicity.

Table 3: Acute Oral Toxicity of Polyethylene Glycols in Rats

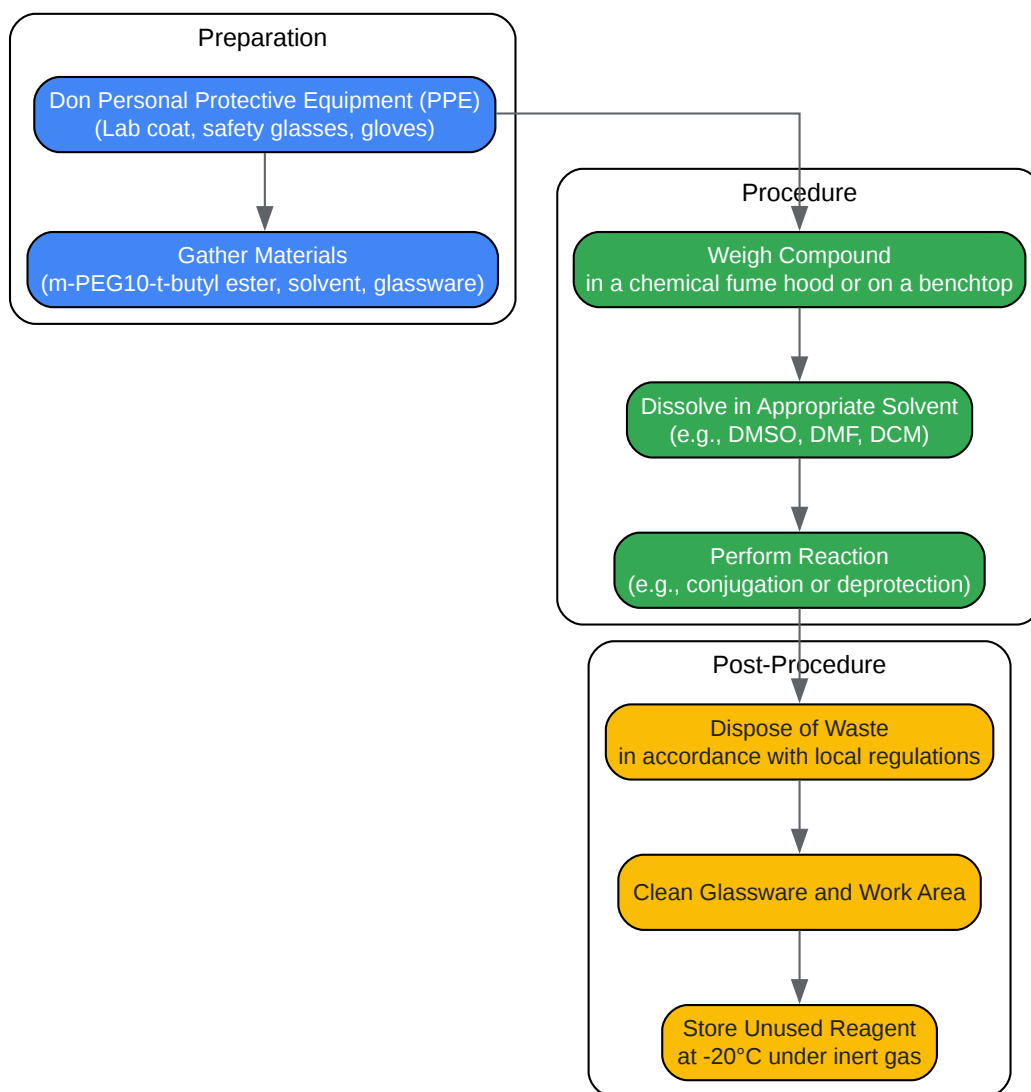
Substance	LD50 (Oral, Rat)
Polyethylene glycol 3350	4,000 mg/kg
Polyethylene glycol 8000	>50,000 mg/kg
Methoxy Polyethylene Glycol 350	39,800 mg/kg
General PEGs (MW up to 2000)	14 - 50 g/kg

## Handling and Storage

Proper laboratory procedures should be followed when handling **m-PEG10-t-butyl ester**, even though it is not classified as hazardous.

## General Handling Workflow

## General Handling Workflow for m-PEG10-t-butyl Ester

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## General Handling Workflow

## Storage

- Short-term and Long-term Storage: Store **m-PEG10-t-butyl ester** and its solutions at -20°C in a tightly sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen) to prevent moisture contamination.
- Handling for Use: Before use, allow the container to warm to room temperature before opening to prevent condensation of moisture into the product.

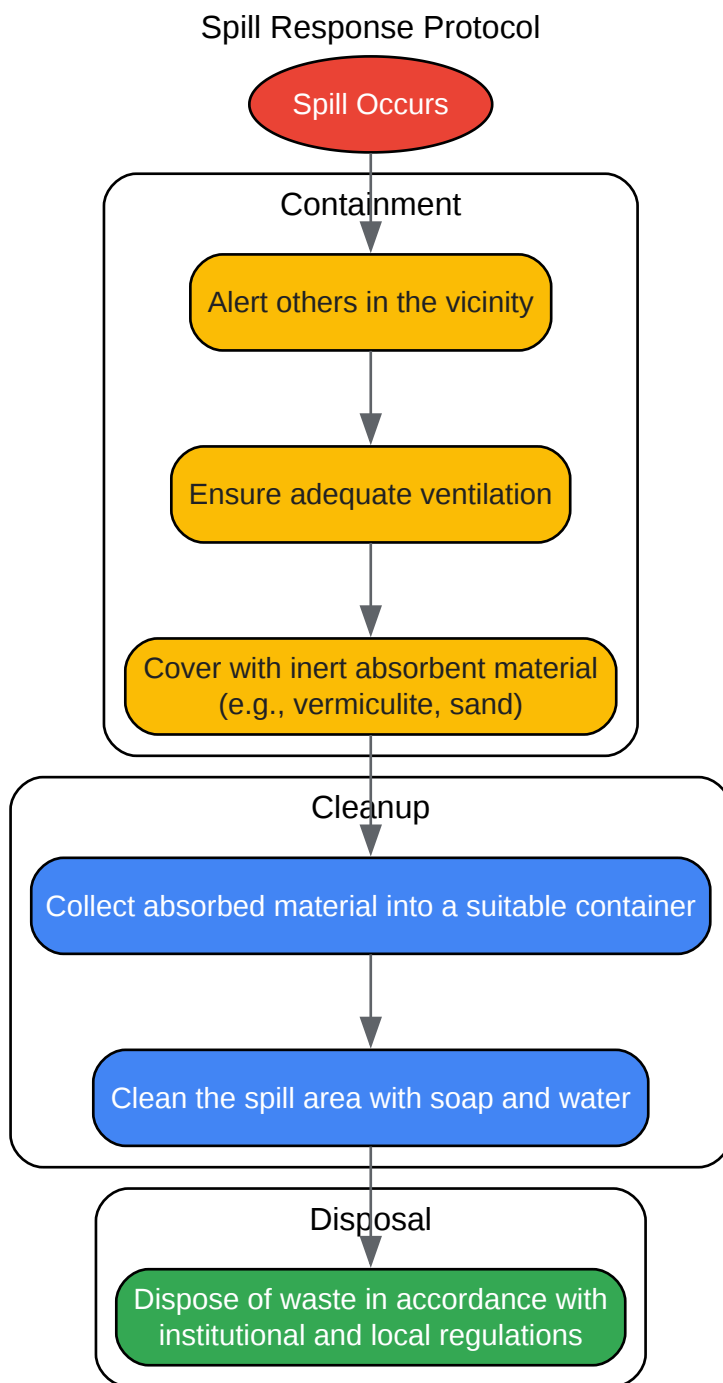
## Experimental Protocols

### Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile gloves).
- Skin and Body Protection: Wear a laboratory coat.

## Spill Response

In the event of a spill, follow these procedures.



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Spill Response Protocol

## First Aid Measures

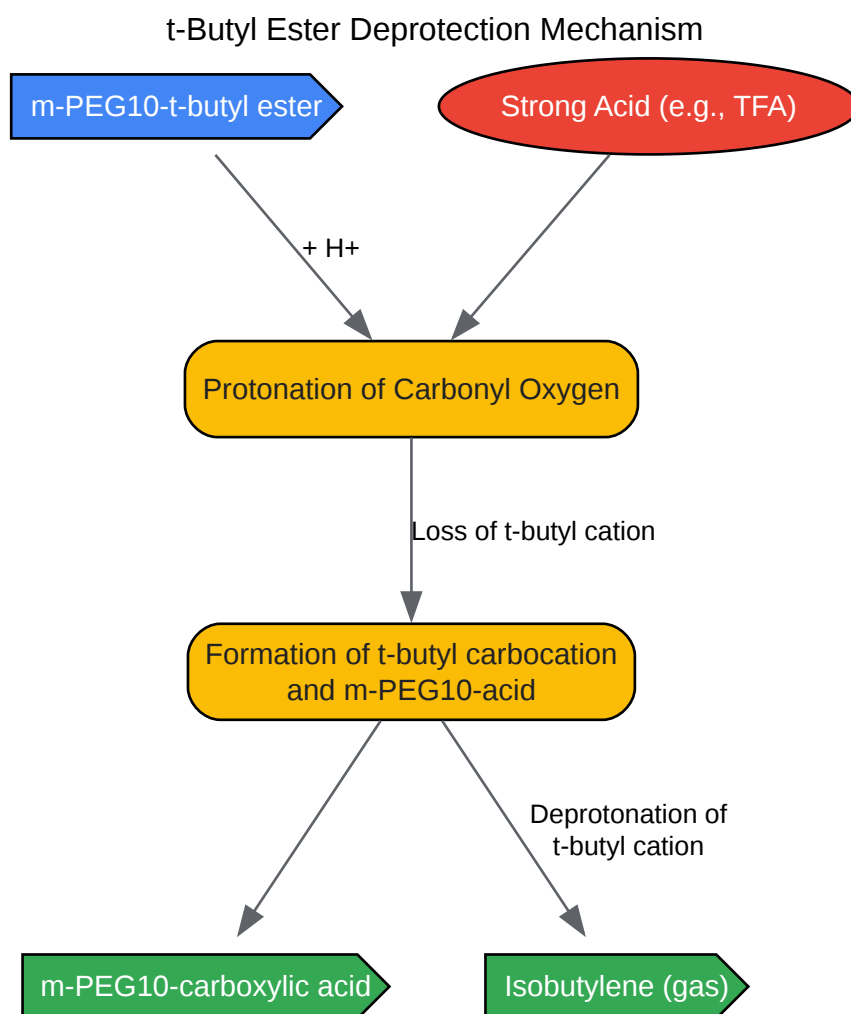
- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention if you feel unwell.

## Chemical Reactivity and Deprotection

The t-butyl ester group of **m-PEG10-t-butyl ester** is a protecting group for a carboxylic acid. This group is stable under basic and neutral conditions but can be cleaved under acidic conditions to yield the free carboxylic acid, which can then be used for conjugation to amine-containing molecules.

### t-Butyl Ester Deprotection

The deprotection is typically achieved using a strong acid such as trifluoroacetic acid (TFA). The reaction proceeds via the formation of a stable tertiary carbocation.



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### t-Butyl Ester Deprotection

Note: The deprotection reaction should be performed in a well-ventilated fume hood, as isobutylene is a flammable gas.

## Conclusion

**m-PEG10-t-butyl ester** is a valuable tool in bioconjugation and drug delivery research. Based on data from structurally similar compounds, it is considered to have a low hazard profile.



Adherence to standard laboratory safety practices, including the use of appropriate personal protective equipment and proper storage, is essential for its safe handling. Understanding its chemical reactivity, particularly the conditions for deprotection, will ensure its effective application in research and development.

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## References

- 1. Acid-PEG10-t-butyl ester | BroadPharm [[broadpharm.com](https://broadpharm.com)]
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